

Fura-2 LR AM: A Comprehensive Technical Guide for Advanced Calcium Imaging

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Compound of Interest

Compound Name: *Fura-2 Leakage Resistant AM*

Cat. No.: *B10829790*

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This guide provides an in-depth exploration of Fura-2 LR AM, a crucial tool for researchers, scientists, and drug development professionals engaged in the precise measurement of intracellular calcium. We will delve into its fundamental properties, experimental best practices, and the critical nuances that ensure data integrity and reproducibility.

Introduction: The Evolution of a Gold Standard Calcium Indicator

The measurement of intracellular calcium ($[Ca^{2+}]_i$) is fundamental to understanding a vast array of cellular processes, from signal transduction and muscle contraction to apoptosis. Fura-2, a ratiometric fluorescent indicator developed by Roger Tsien and colleagues, has long been a cornerstone of these investigations. Its acetoxymethyl (AM) ester form, Fura-2 AM, allows for passive loading into live cells, where it is hydrolyzed by intracellular esterases to the active, calcium-sensitive form.

The key advantage of Fura-2 lies in its dual-excitation ratiometric properties.^[1] When excited at 340 nm, fluorescence emission increases upon Ca^{2+} binding, while excitation at 380 nm leads to a decrease in emission. The ratio of emissions at these two wavelengths provides a

quantitative measure of $[Ca^{2+}]_i$ that is largely independent of confounding variables such as dye concentration, cell thickness, and photobleaching.[1]

However, a significant limitation of the standard Fura-2 is its gradual leakage from the cell, which can compromise long-term imaging studies. To address this, Fura-2 LR AM was developed. This "leakage-resistant" (LR) variant offers enhanced cellular retention, making it the preferred choice for experiments requiring prolonged observation periods.[2][3][4]

Physicochemical Properties: A Comparative Overview

A thorough understanding of the physical and chemical characteristics of Fura-2 LR AM is paramount for its effective use. Below is a comparative summary of the key properties of Fura-2 LR AM and the standard Fura-2 AM.

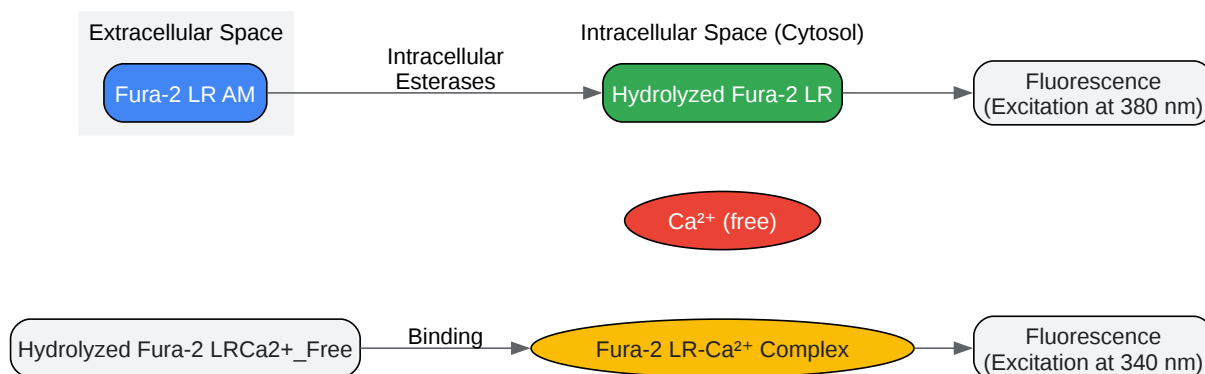
Property	Fura-2 LR AM	Fura-2 AM
Molecular Weight (g/mol)	1258.10 or 1131.9 (vendor dependent)	~1001.9
Molecular Formula	C ₅₅ H ₆₃ N ₅ O ₂₉ or C ₄₉ H ₅₃ N ₃ O ₂₈	C ₄₄ H ₄₇ N ₃ O ₂₄
Solubility	Soluble in DMSO	Soluble in DMSO
Excitation Wavelengths	~340 nm (Ca ²⁺ -bound), ~380 nm (Ca ²⁺ -free)	~340 nm (Ca ²⁺ -bound), ~380 nm (Ca ²⁺ -free)
Emission Wavelength	~505 nm	~510 nm
Dissociation Constant (Kd) for Ca ²⁺	~145 nM	~145 nM (in vitro)

Note on Molecular Weight Discrepancy: Researchers should be aware that different suppliers report varying molecular weights for Fura-2 LR AM.[4][5][6] It is crucial to use the molecular weight provided on the certificate of analysis for your specific lot to ensure accurate stock solution preparation.

Solubility and Storage: Both Fura-2 LR AM and Fura-2 AM are readily soluble in anhydrous dimethyl sulfoxide (DMSO).[5] Stock solutions should be stored at -20°C, protected from light and moisture to prevent degradation.

Mechanism of Action: From Cell Entry to Calcium Detection

The journey of Fura-2 LR AM from a cell-permeant ester to an active intracellular Ca^{2+} sensor involves a series of well-defined steps. Understanding this process is key to optimizing experimental protocols and troubleshooting potential issues.



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Figure 1: Mechanism of Fura-2 LR AM action.

- **Cell Loading:** The acetoxymethyl (AM) esters render the Fura-2 LR molecule lipophilic, allowing it to passively diffuse across the cell membrane.[7][8]
- **Intracellular Hydrolysis:** Once inside the cell, non-specific esterases cleave the AM groups. This hydrolysis traps the now hydrophilic and active Fura-2 LR molecule within the cytosol. [7][8] The "leakage-resistant" property of Fura-2 LR AM is attributed to its derivation from

FURA-PE3, which enhances its retention within the cell compared to the standard Fura-2.^[3]
^[4]

- **Calcium Binding and Ratiometric Detection:** The hydrolyzed Fura-2 LR binds to free intracellular calcium. This binding event causes a conformational change in the molecule, shifting its excitation maximum from approximately 380 nm (unbound) to 340 nm (bound), while the emission maximum remains around 505 nm. By measuring the ratio of fluorescence intensity at these two excitation wavelengths, the intracellular calcium concentration can be accurately determined.

Experimental Protocols: A Step-by-Step Guide

The following protocols provide a robust framework for the successful use of Fura-2 LR AM. However, optimization for specific cell types and experimental conditions is highly recommended.

Preparation of Fura-2 LR AM Stock Solution

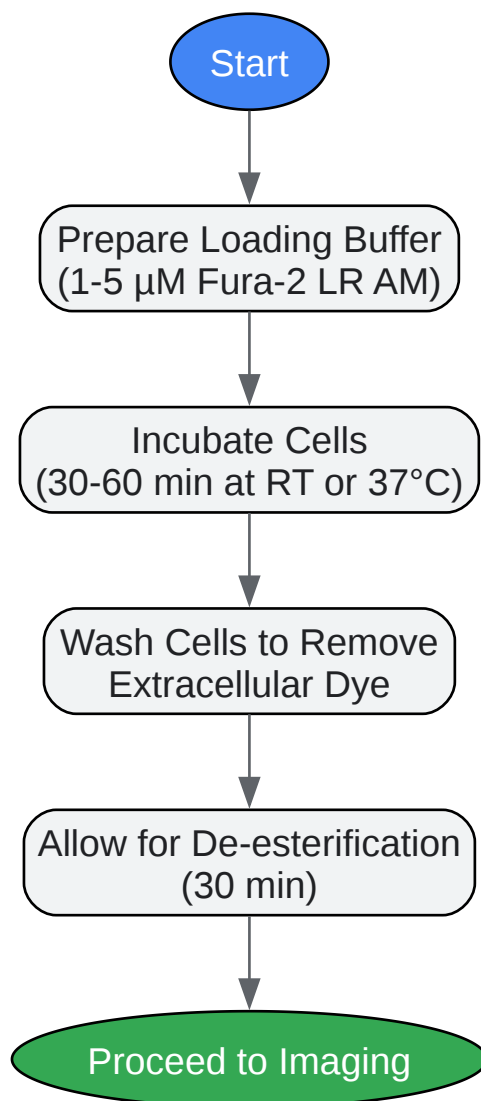
Rationale: A concentrated stock solution in anhydrous DMSO is the standard starting point. The use of anhydrous DMSO is critical to prevent premature hydrolysis of the AM ester.

Procedure:

- Bring the vial of Fura-2 LR AM and anhydrous DMSO to room temperature before opening to prevent condensation.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a stock solution concentration of 1-5 mM.
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Cell Loading with Fura-2 LR AM

Rationale: The goal is to achieve sufficient intracellular concentration of the active dye for a strong fluorescent signal, while minimizing cytotoxicity and compartmentalization.



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Figure 2: Experimental workflow for cell loading.

Procedure:

- Prepare Loading Buffer: Dilute the Fura-2 LR AM stock solution in a physiologically appropriate buffer (e.g., Hanks' Balanced Salt Solution, HBSS) to a final working concentration of 1-5 μM.

- Expert Tip: To aid in the dispersion of the lipophilic Fura-2 LR AM in the aqueous buffer, the non-ionic detergent Pluronic® F-127 can be added to the loading buffer at a final concentration of 0.02-0.04%.
- Cell Incubation: Replace the cell culture medium with the loading buffer and incubate the cells for 30-60 minutes at either room temperature or 37°C.
 - Causality: Incubation at 37°C can accelerate both dye loading and hydrolysis, but may also increase dye compartmentalization into organelles. Room temperature incubation can mitigate this issue.
- Wash: After incubation, gently wash the cells two to three times with fresh, warm buffer to remove any extracellular dye.
- De-esterification: Incubate the cells in fresh buffer for an additional 30 minutes to allow for complete de-esterification of the intracellular Fura-2 LR AM.

In Situ Calibration of Fura-2 LR

Rationale: The in vitro Kd of Fura-2 can differ significantly from its in situ value due to factors such as intracellular viscosity, protein binding, and pH.[9] Therefore, for the most accurate quantitative measurements, an in situ calibration is recommended.

Procedure:

- After loading cells with Fura-2 LR AM and allowing for de-esterification, determine the minimum fluorescence ratio (Rmin) by perfusing the cells with a Ca²⁺-free buffer containing a Ca²⁺ chelator like EGTA.
- Determine the maximum fluorescence ratio (Rmax) by perfusing the cells with a buffer containing a saturating concentration of Ca²⁺ and a Ca²⁺ ionophore (e.g., ionomycin) to equilibrate intracellular and extracellular Ca²⁺ concentrations.
- The intracellular Ca²⁺ concentration can then be calculated using the Grynkiewicz equation: $[Ca^{2+}]_i = K_d * [(R - R_{min}) / (R_{max} - R)] * (F_{max380} / F_{min380})$ where R is the experimental fluorescence ratio, and Fmax380 and Fmin380 are the fluorescence intensities at 380 nm at saturating and zero Ca²⁺, respectively.[10]

Troubleshooting Common Issues

Issue	Potential Cause(s)	Recommended Solution(s)
Low Fluorescence Signal	- Incomplete hydrolysis of AM ester- Insufficient dye loading- Photobleaching	- Increase de-esterification time.- Optimize loading concentration and time.- Use neutral density filters to reduce excitation intensity.
High Background Fluorescence	- Incomplete removal of extracellular dye- Autofluorescence from cells or medium	- Ensure thorough washing after loading.- Use a phenol red-free medium for imaging.
Dye Compartmentalization	- Incubation at 37°C	- Load cells at room temperature.- Lower the dye concentration.
Rapid Signal Loss	- Dye leakage from cells	- Use Fura-2 LR AM for improved retention.- Consider using an anion transport inhibitor like probenecid.

Conclusion: Harnessing the Power of Fura-2 LR AM

Fura-2 LR AM represents a significant advancement in the field of intracellular calcium measurement. Its enhanced cellular retention, combined with the inherent advantages of ratiometric analysis, provides researchers with a powerful tool for conducting long-term, quantitative studies of Ca^{2+} dynamics. By understanding the principles behind its function and adhering to meticulous experimental protocols, scientists can unlock the full potential of this indicator to gain deeper insights into the intricate role of calcium in cellular physiology and pathophysiology.

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